

Application Notes and Protocols: Agar Disk Diffusion Assay for Norfloxacin

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Norfloxacin

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Introduction

Norfloxacin is a broad-spectrum fluoroquinolone antibiotic effective against a wide range of Gram-positive and Gram-negative bacteria.[1] Its primary mechanism of action involves the inhibition of bacterial DNA gyrase (a type II topoisomerase) and topoisomerase IV.[2][3] These enzymes are essential for bacterial DNA replication, repair, and recombination. By inhibiting their function, **norfloxacin** disrupts these vital cellular processes, ultimately leading to bacterial cell death.[2][4] The agar disk diffusion assay, a widely used and standardized method, is a crucial tool for determining the in vitro susceptibility of bacterial isolates to **norfloxacin**. This document provides a detailed protocol for performing the agar disk diffusion assay for **norfloxacin**, based on established guidelines from the Clinical and Laboratory Standards Institute (CLSI) and the European Committee on Antimicrobial Susceptibility Testing (EUCAST).

Quantitative Data

Norfloxacin Disk Diffusion Interpretive Criteria

The interpretation of the zone of inhibition diameter is critical for categorizing a bacterial isolate as susceptible, intermediate, or resistant to **norfloxacin**. The following tables summarize the interpretive criteria according to CLSI and EUCAST guidelines. A 10-µg **norfloxacin** disk is used for this assay.[4]

Table 1: CLSI Interpretive Criteria for **Norfloxacin** Disk Diffusion (10 µg disk)

Zone Diameter (mm)	Interpretation
≥ 17	Susceptible (S)
13 - 16	Intermediate (I)
≤ 12	Resistant (R)
(Source: CLSI M100 Document)[5][6]	

Table 2: EUCAST Interpretive Criteria for **Norfloxacin** Disk Diffusion (10 µg disk)

Organism	Zone Diameter (mm) for Susceptible (S)	Zone Diameter (mm) for Resistant (R)
Enterobacterales	≥ 17	< 17
Pseudomonas spp.	≥ 17	< 17
Staphylococcus spp.	≥ 17	< 17
Enterococcus spp.	≥ 17	< 17
(Source: EUCAST Breakpoint Tables)[7][8][9]		

Quality Control (QC) Ranges

Regular testing of quality control strains is mandatory to ensure the accuracy and reproducibility of the assay. The following table provides the acceptable zone diameter ranges for commonly used QC strains.

Table 3: Quality Control Ranges for **Norfloxacin** Disk Diffusion (10 µg disk)

Quality Control Strain	CLSI Acceptable Zone Diameter Range (mm)	EUCAST Acceptable Zone Diameter Range (mm)
Escherichia coli ATCC® 25922™	28 - 35	28 - 35
Pseudomonas aeruginosa ATCC® 27853™	18 - 22	Not specified
Staphylococcus aureus ATCC® 25923™	17 - 28	Not specified
(Source: CLSI M100 and EUCAST QC Tables)[2][5]		

Experimental Protocol

This protocol outlines the standardized procedure for performing the agar disk diffusion assay for **norfloxacin**. Adherence to these steps is crucial for obtaining reliable and reproducible results.

Materials

- **Norfloxacin** antimicrobial susceptibility test disks (10 µg)
- Mueller-Hinton Agar (MHA) plates (4 mm depth)[10][11]
- Pure cultures of test organisms
- Quality control strains (e.g., E. coli ATCC® 25922™, P. aeruginosa ATCC® 27853™, S. aureus ATCC® 25923™)
- Sterile saline (0.85%) or broth
- 0.5 McFarland turbidity standard
- Sterile cotton swabs
- Incubator (35 ± 2°C)[10]

- Calipers or a ruler for measuring zone diameters

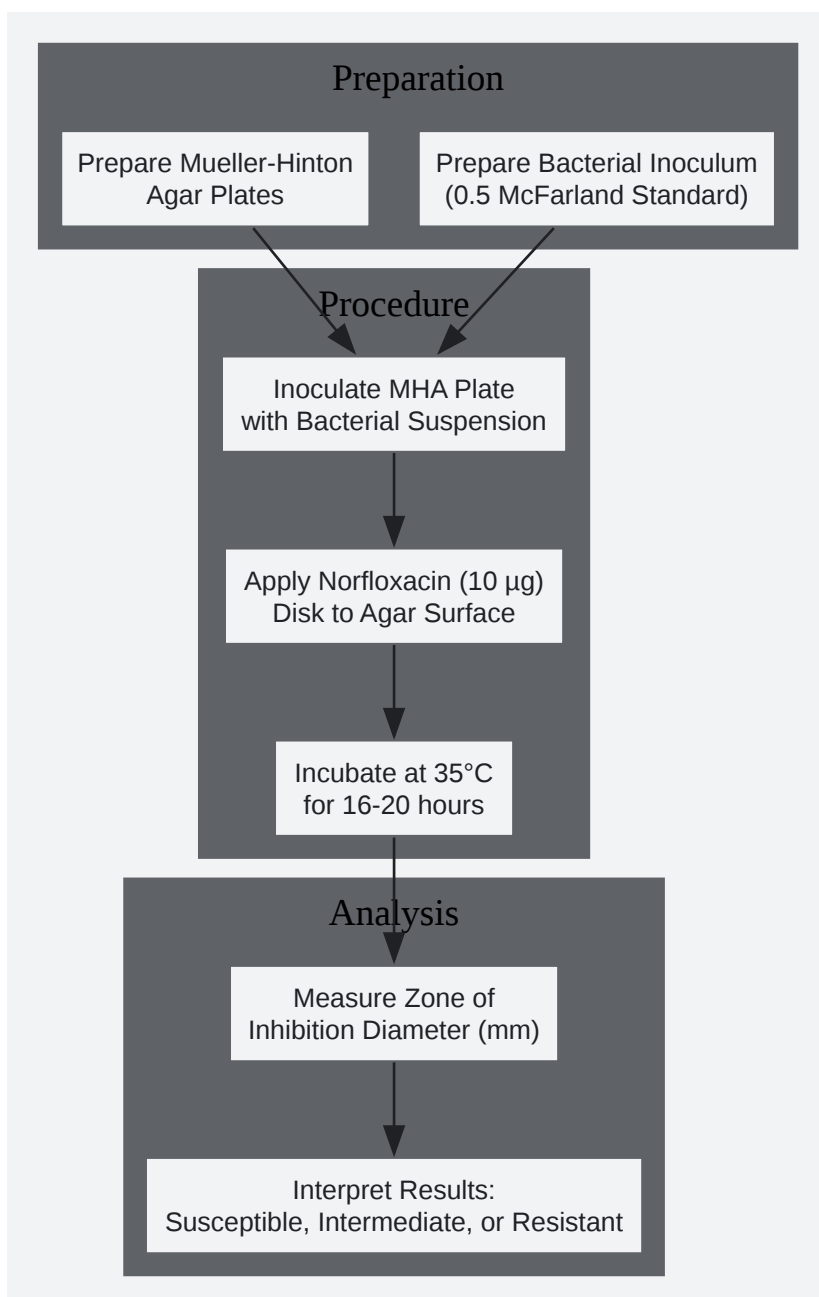
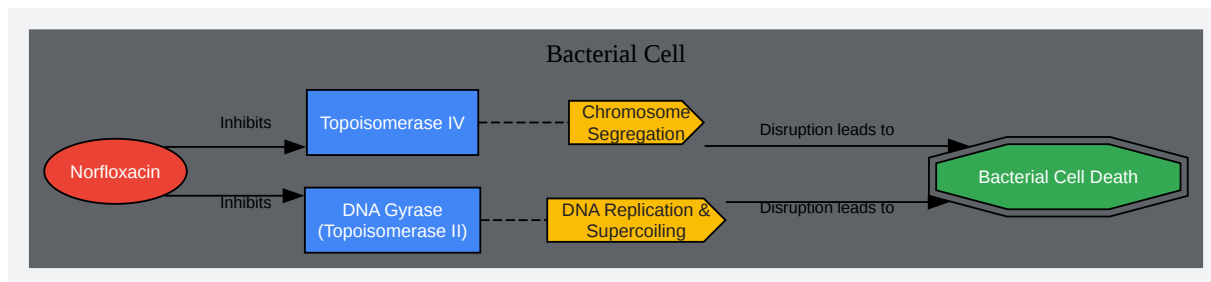
Procedure

- Media Preparation: Use Mueller-Hinton Agar with a depth of 4 mm. Ensure the agar surface is dry before inoculation.[\[10\]](#)[\[11\]](#)
- Inoculum Preparation:
 - Select at least three to five well-isolated colonies of the test organism from a non-selective agar plate.
 - Suspend the colonies in sterile saline or broth.
 - Adjust the turbidity of the suspension to match the 0.5 McFarland standard. This corresponds to a bacterial concentration of approximately $1-2 \times 10^8$ CFU/mL.[\[11\]](#)
- Inoculation of MHA Plate:
 - Within 15 minutes of preparing the inoculum, dip a sterile cotton swab into the suspension.
 - Remove excess fluid by pressing the swab against the inside of the tube.
 - Streak the entire surface of the MHA plate evenly in three directions, rotating the plate approximately 60° after each streaking to ensure confluent growth.
 - Allow the plate to dry for 3-5 minutes with the lid slightly ajar.
- Application of **Norfloxacin** Disks:
 - Aseptically apply a 10 µg **norfloxacin** disk to the center of the inoculated plate.
 - Gently press the disk to ensure complete contact with the agar surface.
 - If testing multiple antibiotics, ensure disks are spaced at least 24 mm apart.[\[10\]](#)
- Incubation:
 - Invert the plates and incubate at $35 \pm 2^\circ\text{C}$ for 16-20 hours in ambient air.[\[11\]](#)

- Measurement and Interpretation:
 - After incubation, measure the diameter of the zone of complete inhibition (including the disk diameter) to the nearest millimeter using calipers or a ruler.
 - Interpret the results based on the zone diameter interpretive criteria provided in Tables 1 and 2.
 - Compare the zone diameters of the QC strains with the acceptable ranges in Table 3 to validate the test results.

Visualizations

Mechanism of Action of Norfloxacin



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